

solubility and stability of 5-BROMO-PAPS

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Compound of Interest

Compound Name: 5-BROMO-PAPS

Cat. No.: B1147320

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An In-depth Technical Guide to the Solubility and Stability of 5-BROMO-PAPS

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **5-BROMO-PAPS** (2-(5-Bromo-2-pyridylazo)-5-[N-n-propyl-N-(3-sulfopropyl)amino]phenol), a highly sensitive colorimetric reagent. The information herein is intended to support researchers, scientists, and professionals in drug development in the effective use and management of this compound.

Core Properties of 5-BROMO-PAPS

5-BROMO-PAPS is a water-soluble derivative of 5-Bromo-PADAP, designed to overcome the poor aqueous solubility of its predecessor.^[1] It is widely recognized for its application as a sensitive colorimetric reagent in the detection of various metal ions, including zinc, copper, iron, nickel, and cobalt.^{[1][2][3][4]}

Quantitative Data Summary

The following table summarizes the key quantitative data regarding the solubility and stability of **5-BROMO-PAPS**.

Parameter	Value	Reference(s)
Solubility in Water	50 g/100 mL	[5][6]
Appearance in Solution	Clear, reddish-orange	[5][6]
Stability	At least 12 months at 2-8°C	[5][6]
Recommended Storage	2-8°C, protected from moisture and light	[5][6]
Chemical Stability	Stable under standard ambient conditions	[7]
Water Content	5 - 10% (Karl Fischer)	[5][6]
Molar Absorptivity (ϵ)	$1.33 \times 10^5 \text{ M}^{-1}\text{cm}^{-1}$ (with Zinc at 552 nm)	[4]

Experimental Protocols

Determination of Aqueous Solubility

While specific solubility testing protocols for **5-BROMO-PAPS** are not extensively detailed in the literature, a general tiered approach, adapted from established methodologies for in vitro assays, can be employed.[8]

Objective: To determine the maximum solubility of **5-BROMO-PAPS** in an aqueous buffer (e.g., phosphate-buffered saline, PBS) at a relevant pH.

Materials:

- **5-BROMO-PAPS** powder
- Aqueous buffer (e.g., PBS, pH 7.4)
- Glass test tubes with caps
- Vortex mixer
- Water bath sonicator

- Analytical balance
- Spectrophotometer

Procedure:

- Preparation of Stock Solution:
 - Weigh a precise amount of **5-BROMO-PAPS** (e.g., 500 mg).
 - Add a small volume of the aqueous buffer (e.g., 1 mL) to create a slurry.
- Dissolution:
 - Gently mix the slurry by inverting the tube.
 - Vortex the tube for 1-2 minutes.
 - If the solid has not fully dissolved, sonicate in a water bath for up to 5 minutes.
- Incremental Solvent Addition:
 - Continue to add small, precise volumes of the buffer, vortexing and sonicating after each addition, until the **5-BROMO-PAPS** is fully dissolved.
 - Record the total volume of buffer added.
- Calculation:
 - Calculate the solubility in g/mL or mg/mL based on the initial mass of **5-BROMO-PAPS** and the final volume of the buffer.

Stability Testing Protocol

This protocol outlines a general procedure for assessing the stability of **5-BROMO-PAPS** under recommended storage conditions.

Objective: To confirm the stability of **5-BROMO-PAPS** over a defined period under specified storage conditions.

Materials:

- Multiple vials of **5-BROMO-PAPS** from the same batch
- A temperature-controlled storage unit (2-8°C)
- Spectrophotometer
- Zinc standard solution

Procedure:

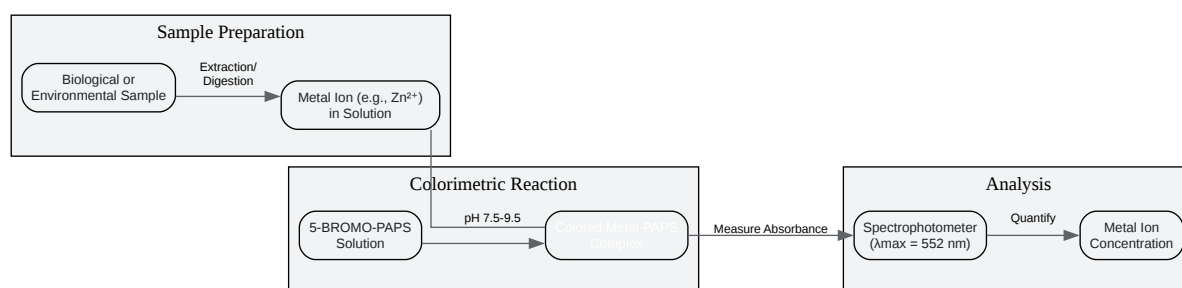
- Initial Analysis (Time Zero):
 - At the beginning of the study, take a sample of **5-BROMO-PAPS**.
 - Prepare a solution of known concentration.
 - Perform a functional test by reacting it with a zinc standard solution and measuring the absorbance at 552 nm.
 - Record the absorbance value as the baseline.
- Storage:
 - Store the remaining vials at 2-8°C, protected from light and moisture.[\[5\]](#)[\[6\]](#)
- Periodic Testing:
 - At predetermined intervals (e.g., 1, 3, 6, 9, and 12 months), retrieve a vial of **5-BROMO-PAPS**.
 - Repeat the functional test performed at time zero.
- Data Analysis:
 - Compare the absorbance values at each time point to the baseline value.

- A significant decrease in absorbance may indicate degradation of the compound. The product is considered stable if the absorbance remains within a predefined percentage of the initial value (e.g., $\pm 10\%$).

Visualized Workflows and Pathways

Metal Ion Detection Workflow

The primary application of **5-BROMO-PAPS** is in the colorimetric determination of metal ions. The general workflow involves the formation of a colored complex that can be quantified using spectrophotometry.^{[1][3]}

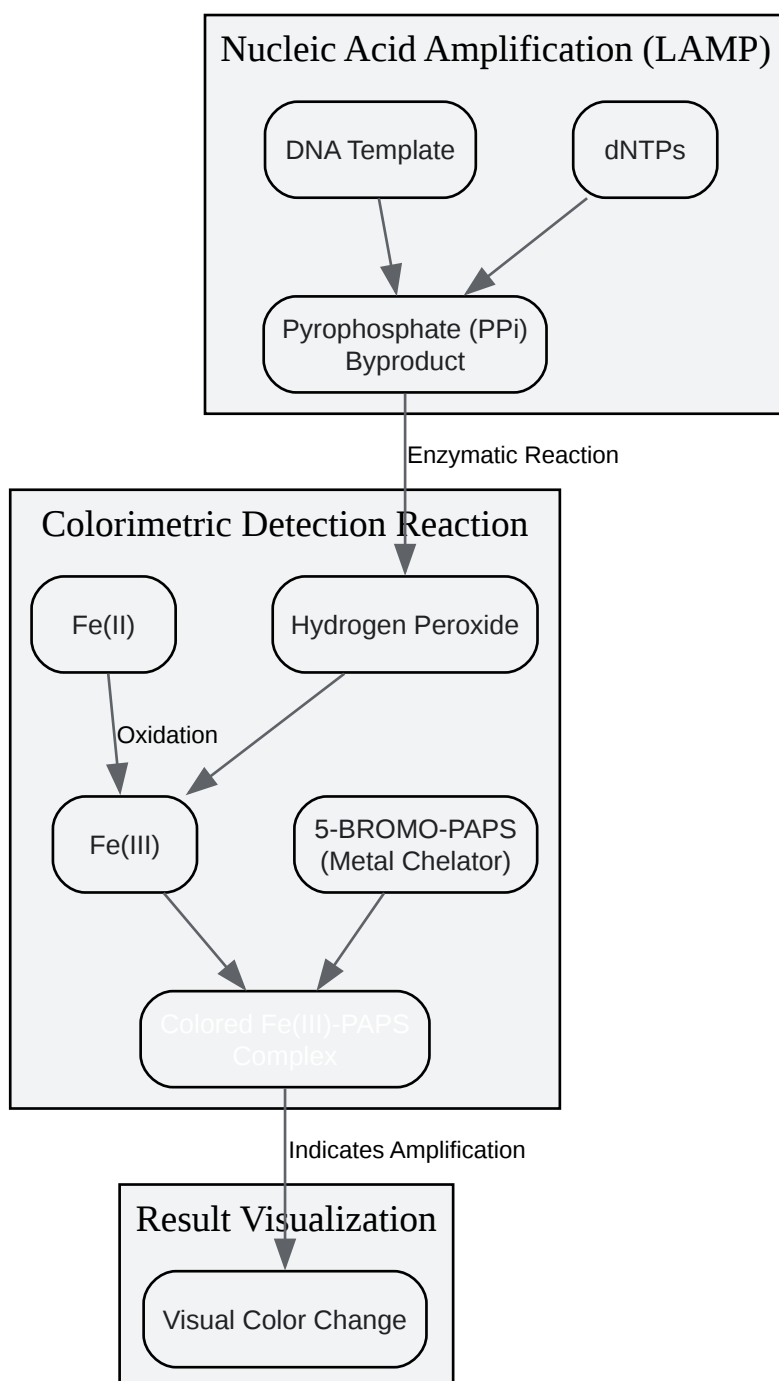


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Caption: Workflow for Metal Ion Detection using **5-BROMO-PAPS**.

Pyrophosphate Detection in Nucleic Acid Amplification

5-BROMO-PAPS can be used for the indirect detection of pyrophosphate (PPi), a byproduct of nucleic acid amplification methods like LAMP.^[9] This allows for a colorimetric readout of the amplification results.



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Caption: Pyrophosphate Detection Workflow using **5-BROMO-PAPS**.

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References

- 1. Buy 5-BROMO-PAPS (EVT-1489433) | 158905-17-0 [evitachem.com]
- 2. Buy 5-Bromo-PAPS | 679787-08-7 [smolecule.com]
- 3. 5-Bromo-PAPS | 679787-08-7 | Benchchem [benchchem.com]
- 4. Metal Indicator 5-Br-PAPS | CAS 81608-06-2(free acid) Dojindo [dojindo.com]
- 5. 5-Br-PAPS [sorachim.com]
- 6. 5-Br-PAPS - Innovative Enzymes [innovativeenzymes.com]
- 7. sigmaaldrich.com [sigmaaldrich.com]
- 8. ntp.niehs.nih.gov [ntp.niehs.nih.gov]
- 9. Pyrophosphate detection method using 5-Br-PAPS to detect nucleic acid amplification - Application to LAMP method - PubMed [pubmed.ncbi.nlm.nih.gov]
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